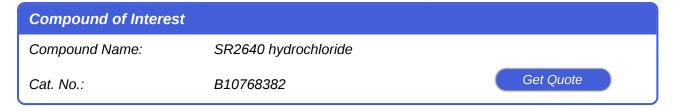


Application Notes and Protocols for SR2640 Hydrochloride in Airway Hyperresponsiveness Research

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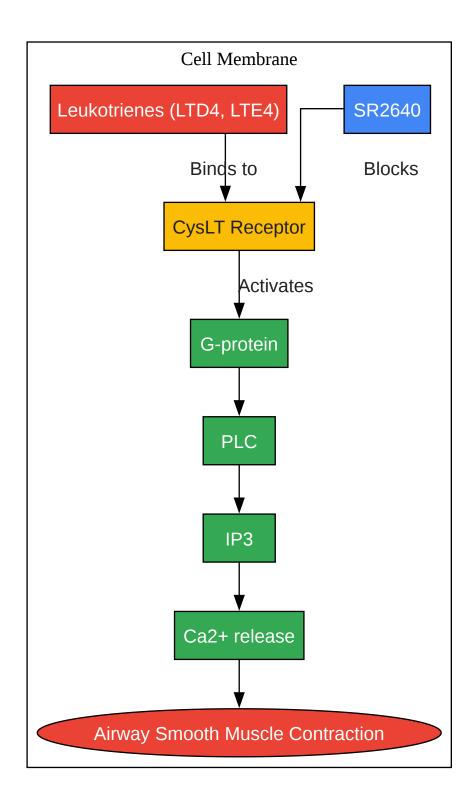
Introduction

SR2640 hydrochloride is a potent, selective, and competitive antagonist of the cysteinyl leukotriene receptors CysLT1 and CysLT2, with a particularly high affinity for the leukotriene D4 (LTD4) and E4 (LTE4) receptors.[1] Cysteinyl leukotrienes are powerful inflammatory mediators derived from arachidonic acid, playing a crucial role in the pathophysiology of asthma and allergic rhinitis. They induce bronchoconstriction, increase microvascular permeability and edema, stimulate mucus secretion, and promote eosinophilic inflammation in the airways.[2] By blocking the action of these leukotrienes, SR2640 hydrochloride serves as a valuable pharmacological tool for investigating the role of the leukotriene pathway in airway hyperresponsiveness (AHR), a hallmark of asthma.[1][2] These application notes provide detailed protocols for utilizing SR2640 hydrochloride in both in vitro and in vivo models of AHR.

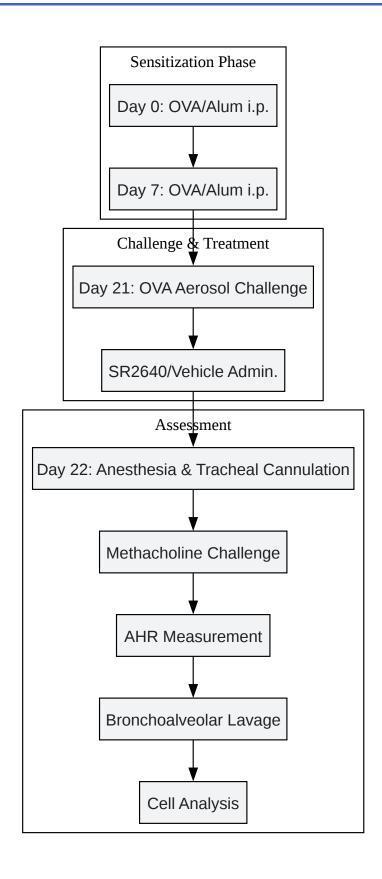
Mechanism of Action

SR2640 hydrochloride exerts its effects by competitively binding to CysLT1 and CysLT2 receptors, thereby preventing the binding of endogenous leukotrienes LTD4 and LTE4.[1] This antagonism blocks the downstream signaling cascades that lead to airway smooth muscle contraction, inflammation, and other pathological features of asthma.









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